

# FCNIrPic: A Technical Guide for Advanced Material Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **FCNIrPic**

Cat. No.: **B12537608**

[Get Quote](#)

An In-depth Technical Guide on the Core Properties, Synthesis, and Characterization of **FCNIrPic** for Researchers, Scientists, and Drug Development Professionals.

## Introduction

**FCNIrPic**, with the full chemical name Bis(3,5-difluoro-4-cyano-2-(2-pyridyl)phenyl-(2-carboxypyridyl)iridium(III)), is a phosphorescent iridium(III) complex that has garnered significant interest in the field of materials science. Its unique photophysical properties make it a key component in the development of highly efficient Organic Light-Emitting Diodes (OLEDs). This technical guide provides a comprehensive overview of the molecular and physical properties of **FCNIrPic**, a representative synthesis protocol, and standard characterization methodologies.

## Core Molecular and Physical Properties

A summary of the key quantitative data for **FCNIrPic** is presented in the table below, providing a concise reference for researchers.

Property	Value	Reference
Molecular Formula	C <sub>30</sub> H <sub>14</sub> F <sub>4</sub> IrN <sub>5</sub> O <sub>2</sub>	[1][2][3][4]
Molecular Weight	744.68 g/mol	[1][2][3][4]
CAS Number	665005-28-7	[1][3][4]
Purity	> 99% (HPLC)	[1][4]
UV Absorption (in CH <sub>2</sub> Cl <sub>2</sub> )	249, 281 nm	[1][4]
Photoluminescence (in CH <sub>2</sub> Cl <sub>2</sub> )	463 nm	[1][4]
Thermal Gravimetric Analysis (TGA)	> 300 °C (0.5% weight loss)	[1][4]

## Experimental Protocols

While the precise, proprietary synthesis and characterization protocols for **FCNIrPic** may vary between manufacturers, the following represents a general and widely applicable methodology for the synthesis and analysis of similar phosphorescent iridium(III) complexes.

### Synthesis of Iridium(III) Complexes: A Representative Two-Step Protocol

The synthesis of heteroleptic iridium(III) complexes like **FCNIrPic** typically involves a two-step process: the formation of a chloro-bridged iridium dimer followed by the reaction with an ancillary ligand.

#### Step 1: Synthesis of the Dichloro-Bridged Iridium(III) Dimer

- Iridium(III) chloride hydrate (1 molar equivalent) and the primary cyclometalating ligand (in this case, a derivative of 2-phenylpyridine, 2 molar equivalents) are combined in a solvent mixture, typically 2-ethoxyethanol and water (3:1 v/v).
- The reaction mixture is refluxed for approximately 24 hours under an inert argon atmosphere.

- Upon cooling, the resulting precipitate, the dichloro-bridged iridium(III) dimer, is collected by filtration.
- The solid is washed sequentially with deionized water, methanol, and n-hexane to remove impurities.
- The purified dimer is then dried under vacuum.

#### Step 2: Formation of the Final Iridium(III) Complex

- The dichloro-bridged iridium(III) dimer (1 molar equivalent) and the ancillary ligand (e.g., a picolinate derivative, 2.2 molar equivalents) are dissolved in a suitable solvent such as dichloromethane or a mixture of dichloromethane and methanol.
- The reaction mixture is stirred at room temperature or gently heated for several hours until the reaction is complete, which can be monitored by thin-layer chromatography.
- Upon completion, the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel to yield the final, highly pure iridium(III) complex.

## Characterization Protocols

### 1. High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of the synthesized **FCNIrPic**.
- Instrumentation: A standard HPLC system equipped with a UV-Vis or diode-array detector.
- Column: A reverse-phase C18 column is commonly used.
- Mobile Phase: A gradient of acetonitrile and water is a typical mobile phase system.
- Procedure: A dilute solution of the **FCNIrPic** sample is injected into the HPLC system. The elution of the compound is monitored by the detector, and the purity is determined by the relative area of the main peak in the chromatogram.

## 2. Mass Spectrometry (MS)

- Objective: To confirm the molecular weight of **FCNIrPic**.
- Instrumentation: Electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) time-of-flight (TOF) mass spectrometers are commonly employed.
- Procedure: A solution of the sample is introduced into the mass spectrometer. The instrument measures the mass-to-charge ratio of the ionized molecules, allowing for the confirmation of the molecular weight.

## 3. Nuclear Magnetic Resonance (NMR) Spectroscopy

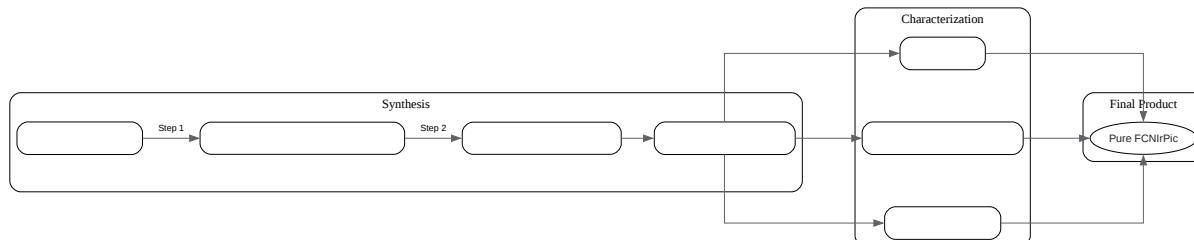
- Objective: To elucidate the chemical structure of **FCNIrPic**.
- Instrumentation:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are recorded on a spectrometer, typically at 400 MHz or higher.
- Procedure: A small amount of the **FCNIrPic** sample is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ). The NMR spectra provide information about the chemical environment of the hydrogen and carbon atoms in the molecule, which is used to confirm the structure.

## Signaling Pathways

**FCNIrPic** is primarily utilized in materials science for its phosphorescent properties in OLEDs. Currently, there is no scientific literature to suggest its involvement in biological signaling pathways. Its application is confined to optoelectronic devices, and it is not designed or utilized for pharmaceutical or biological research in the context of cellular signaling.

## Visualizations

The following diagrams illustrate the logical workflow for the synthesis and characterization of **FCNIrPic**.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the synthesis and characterization of **FCNlrPic**.

## Safety Information

As with any chemical compound, proper safety precautions should be taken when handling **FCNlrPic**. It is recommended to consult the Material Safety Data Sheet (MSDS) provided by the supplier. In general, handling should be performed in a well-ventilated area, and personal protective equipment, including gloves and safety glasses, should be worn. Avoid inhalation of dust and direct contact with skin and eyes.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 160.153.132.164 [160.153.132.164]
- 2. mdpi.com [mdpi.com]
- 3. fukuoka-u.repo.nii.ac.jp [fukuoka-u.repo.nii.ac.jp]
- 4. Click-ready iridium(iii) complexes as versatile bioimaging probes for bioorthogonal metabolic labeling - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [FCNIRPic: A Technical Guide for Advanced Material Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12537608#fcnirpic-molecular-weight-and-formula]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)